

Propyl Decanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propyl decanoate*

Cat. No.: *B1679712*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propyl decanoate (CAS No. 30673-60-0), also known as propyl caprate, is the ester formed from the condensation of decanoic acid and propanol.[1][2] It is a colorless liquid with a waxy, fruity odor.[3][4] This document provides an in-depth overview of the chemical and physical properties of **propyl decanoate**, tailored for a technical audience. It includes tabulated quantitative data, detailed experimental protocols for property determination, and a visualization of its synthesis pathway. This guide is intended to be a valuable resource for professionals in research, chemical synthesis, and drug development who may utilize **propyl decanoate** in their work.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **propyl decanoate** is presented in the tables below for easy reference and comparison.

Table 1: Chemical Identification

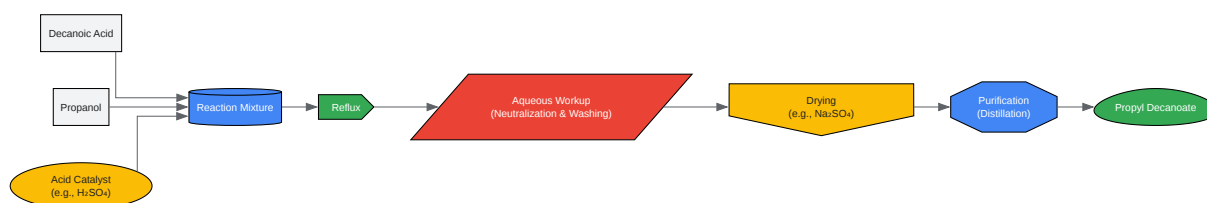
Identifier	Value	Source(s)
IUPAC Name	propyl decanoate	[5]
Synonyms	n-Propyl decanoate, Propyl caprate, Decanoic acid, propyl ester	[1][6][7]
CAS Number	30673-60-0	[1][8]
Molecular Formula	C ₁₃ H ₂₆ O ₂	[1]
Molecular Weight	214.34 g/mol	[1]
SMILES	CCCCCCCCC(=O)OCCC	
InChI Key	OVFMRFMJVFDCAA-UHFFFAOYSA-N	[8]

Table 2: Physical Properties

Property	Value	Conditions	Source(s)
Appearance	Colorless clear liquid	Ambient	[3]
Density	0.86 - 0.862 g/mL	25 °C	[9][10]
Boiling Point	253 - 261 °C	760 mmHg	[3][9]
Melting Point	-20 °C	[6]	
Flash Point	109.44 °C	Closed Cup	[2][3]
Vapor Pressure	0.014 mmHg	25 °C	[3]
Refractive Index	1.418 - 1.433	20 °C	[3]
Water Solubility	1.132 mg/L (estimated)	25 °C	[3]
Solubility in other solvents	Soluble in alcohol	[3]	
logP (o/w)	5.371 (estimated)	[3][4]	

Synthesis of Propyl Decanoate

Propyl decanoate is typically synthesized via Fischer esterification. This method involves the acid-catalyzed reaction of decanoic acid with propanol. The equilibrium of the reaction is driven towards the formation of the ester by using an excess of one of the reactants, typically the less expensive alcohol, and by the removal of water as it is formed.



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